

JNJ-9676 Cryo-EM Structure with M Protein: A Technical Guide

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Compound of Interest

Compound Name: JNJ-9676
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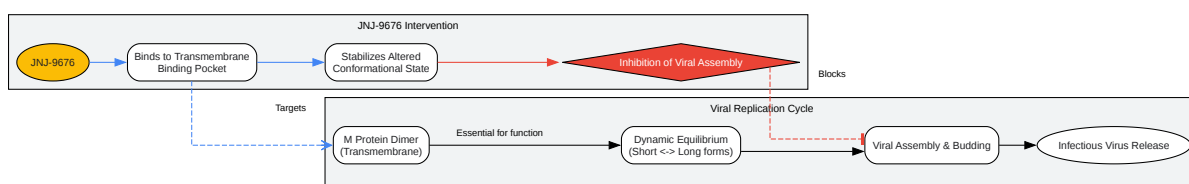
For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth analysis of the cryogenic electron microscopy (cryo-EM) structure of **JNJ-9676**, a novel small-molecule inhibitor, in complex with the SARS-CoV-2 membrane (M) protein. The M protein is a highly conserved structural protein among betacoronaviruses, playing a crucial role in viral assembly, making it a prime target for antiviral therapeutics.^{[1][2]} **JNJ-9676** demonstrates potent nanomolar antiviral activity against a range of sarbecoviruses, including SARS-CoV-2 and its variants, by disrupting the function of the M protein.^{[1][3][4]}

Mechanism of Action

JNJ-9676 targets the transmembrane domains of the M protein dimer.^{[1][3]} The coronavirus M protein exists in two principal conformational states, a "short" form and a "long" form, and the equilibrium between these states is essential for the viral assembly process.^[2] Cryo-EM structural analysis reveals that **JNJ-9676** binds to a previously unidentified pocket within the M protein's transmembrane domain.^[4] This binding event stabilizes the M protein dimer in an altered conformational state, somewhere between its long and short forms.^{[1][3][4]} This

conformational lock prevents the release of infectious virus particles, effectively halting the viral replication cycle at a late stage.[1][3][4]



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Caption: Mechanism of action of **JNJ-9676** on the M protein.

Quantitative Data Summary

JNJ-9676 exhibits potent antiviral activity and efficacy in preclinical models. The quantitative data from in vitro and in vivo studies are summarized below.

In Vitro Antiviral Activity

Virus/Variant	Cell Line	EC50 (nmol/L)	Reference
SARS-CoV-2 (B1)	A549-hACE2	14-22	[2]
SARS-CoV-2 (B1)	VeroE6-eGFP	14-22	[2]
SARS-CoV-2 (Delta)	-	14	[2]
SARS-CoV-2 (Omicron)	-	26	[2]
SARS-CoV	-	~20	[5]
MERS-CoV	-	600	[5]

In Vivo Efficacy in Syrian Golden Hamster Model

Study Type	JNJ-9676 Dose	Viral Load Reduction (Lung)	Infectious Virus Reduction (Lung)	Reference
Pre-exposure	25 mg/kg (BID)	3.5 log10	4 log10	[1] [4]
Post-exposure (48h)	75 mg/kg (BID)	Efficacious	Efficacious	[1] [3] [4]

Cryo-EM Structure and Binding Pocket

The cryo-EM structure of the SARS-CoV-2 M protein in complex with **JNJ-9676** was determined to a resolution of 3.06 Å (PDB: 8W2E).[\[4\]](#) The structure reveals a novel binding pocket formed by the transmembrane domains of the M protein dimer.[\[1\]](#)[\[4\]](#)

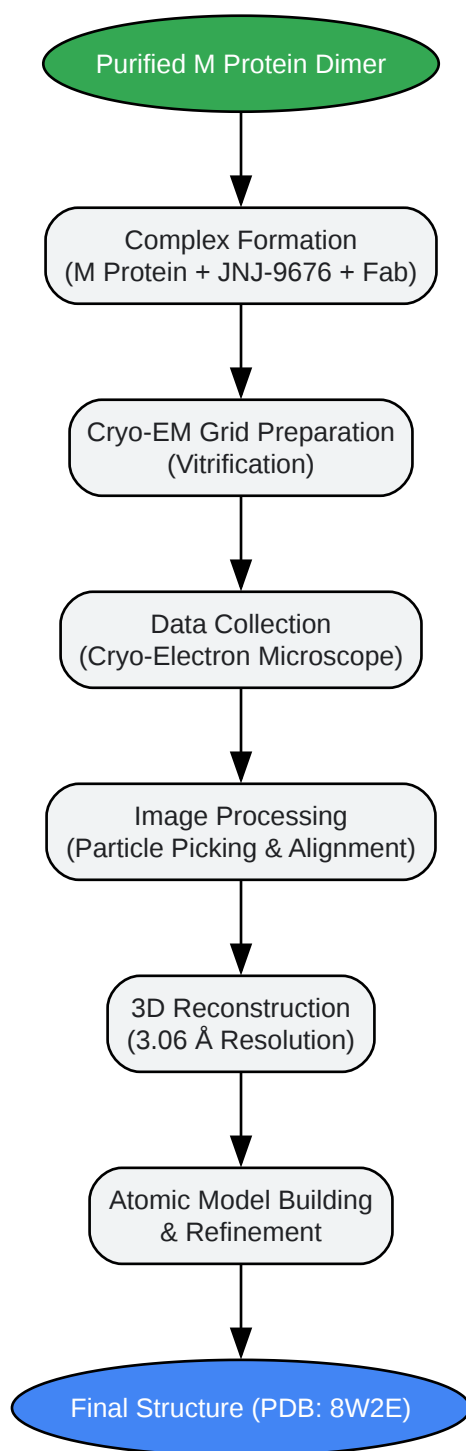
Key features of the **JNJ-9676** binding environment include:

- **Induced Fit:** The binding of **JNJ-9676** causes notable conformational shifts in the side chains of residues such as Y95 and Q36 to accommodate the molecule.[\[5\]](#)
- **Key Interactions:** The stability of the complex is maintained through a series of interactions, including hydrogen bonds and π - π stacking, with residues within the binding pocket.[\[5\]](#)
- **Conformational Lock:** The inhibitor's presence in this pocket stabilizes the M protein dimer, leading to significant conformational shifts in the cytoplasmic termini of transmembrane domains TM1 (6.6 Å), TM2 (5.9 Å), and TM3 (7.1 Å) when compared to the unbound short-form structure.[\[4\]](#)

Experimental Protocols

Cryo-EM Structure Determination

The determination of the M protein-**JNJ-9676** complex structure involved the use of a conformation-specific antibody fragment (Fab) as a fiducial marker to assist with particle alignment during cryo-EM analysis.[\[4\]](#)



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Caption: Cryo-EM structure determination workflow.

In Vitro Antiviral Assays

Antiviral activity of **JNJ-9676** was assessed using cell-based assays. A common method involves infecting host cells (e.g., VeroE6 or A549-hACE2) with SARS-CoV-2 in the presence of varying concentrations of the compound. The half-maximal effective concentration (EC50) is then determined by measuring the reduction in viral replication, often through methods like quantifying viral RNA or reporter gene expression (e.g., GFP).[2][4]

In Vivo Hamster Model Studies

The efficacy of **JNJ-9676** was evaluated in the Syrian golden hamster model, a standard for SARS-CoV-2 research.

- Pre-exposure Prophylaxis: Animals were treated with **JNJ-9676** (25 mg/kg, twice daily) before being infected with SARS-CoV-2.[1][4]
- Post-exposure Treatment: Treatment with a higher dose (75 mg/kg, twice daily) was initiated 48 hours after infection, a point where viral loads are typically at their peak.[1][3][4]
- Efficacy Assessment: The effectiveness of the treatment was determined by measuring the viral load (RNA copies) and the amount of infectious virus (TCID50) in the lungs at the end of the study. Histopathology of the lung tissue was also assessed to measure the reduction in disease severity.[1][3]

Conclusion

JNJ-9676 represents a promising first-in-class antiviral agent that targets the highly conserved M protein of coronaviruses.[4] The cryo-EM structure of the **JNJ-9676**-M protein complex provides a detailed molecular basis for its inhibitory mechanism, revealing how it locks the M protein in a non-functional conformation to prevent viral assembly.[1][4] The potent in vitro activity against various sarbecoviruses and significant in vivo efficacy highlight the potential of **JNJ-9676** as a clinical candidate for addressing current and future coronavirus pandemics.[1][2]

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